

An In-depth Technical Guide to Indole-3-amidoxime (CAS: 95649-37-9)

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Compound of Interest

Compound Name: Indole-3-amidoxime

Cat. No.: B7721535

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Introduction

Indole-3-amidoxime, identified by the CAS number 95649-37-9, is an organic compound featuring an indole scaffold substituted at the third position with an amidoxime functional group. This molecule is primarily recognized as a synthetic intermediate in the creation of more complex pharmaceutical compounds.^{[1][2]} The amidoxime chemical class has attracted considerable attention within medicinal chemistry owing to its wide range of biological activities, notably as enzyme inhibitors.^[3] Specifically, amidoxime derivatives are under investigation as inhibitors of Indoleamine 2,3-dioxygenase 1 (IDO1), a pivotal enzyme in the kynurenine pathway of tryptophan metabolism. This pathway is a key regulator of the immune system and represents a significant target in the field of cancer immunotherapy.^{[4][5]}

Chemical and Physical Properties

The key chemical and physical characteristics of **Indole-3-amidoxime** are summarized in the table below for easy reference.

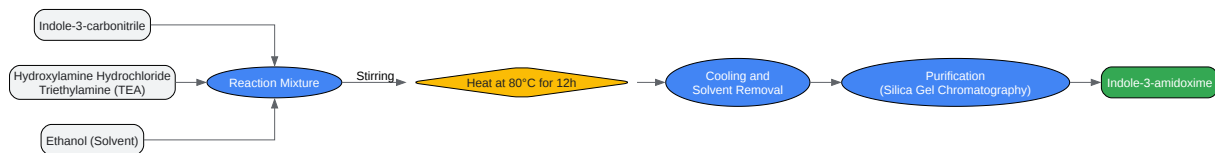
Property	Value	Reference
CAS Number	95649-37-9	[6]
Molecular Formula	C ₉ H ₉ N ₃ O	[6]
Molecular Weight	175.19 g/mol	[6]
Appearance	Crystalline solid	[2]
Purity	≥96.28%	[2]
Storage Temperature	-20°C for long-term storage	[2]
Solubility	Soluble in DMSO and dimethylformamide (DMF)	[1]
Stability	Stable for at least two years when stored at -20°C	[1]

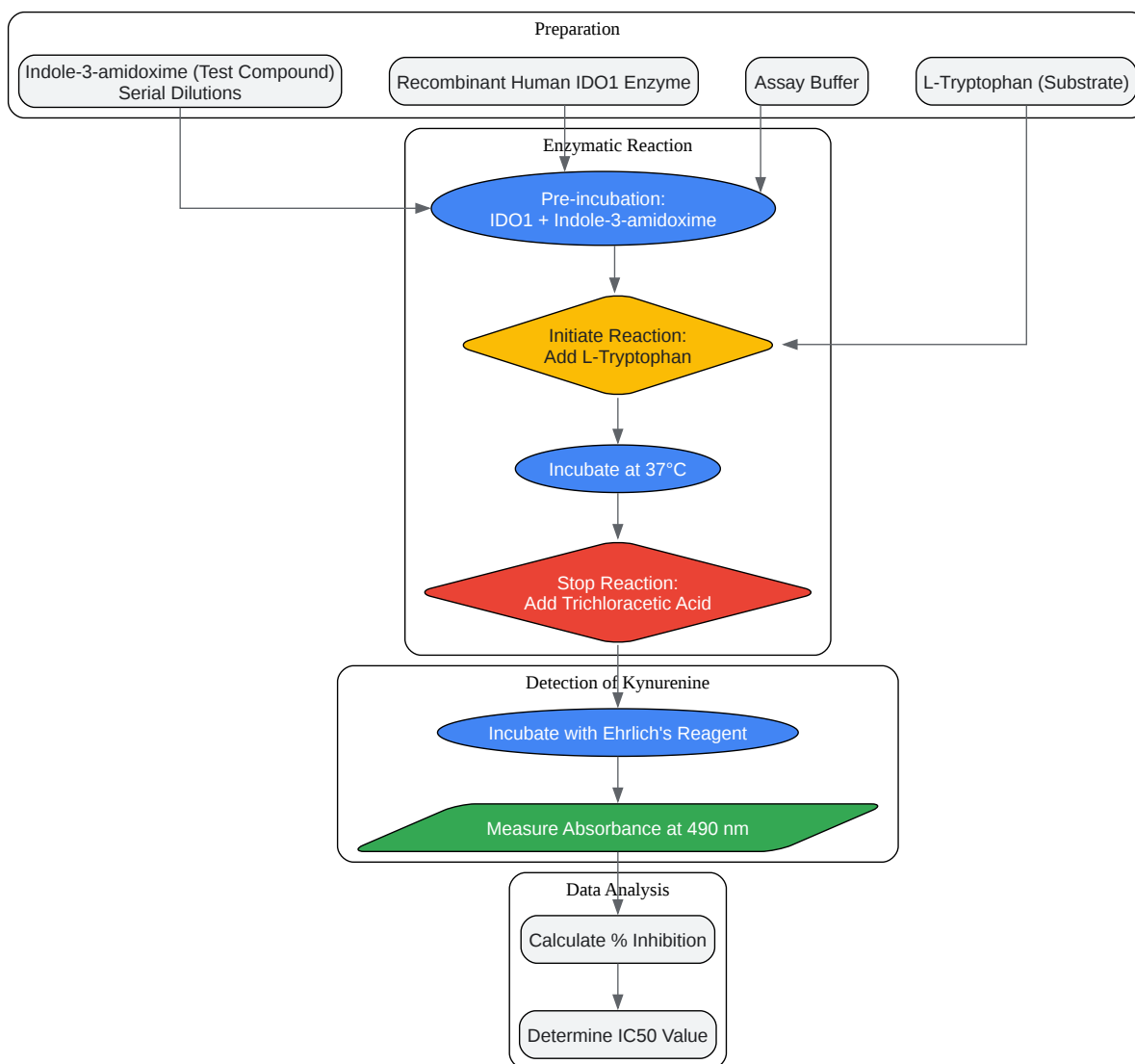
Table 1: Chemical and Physical Properties of Indole-3-amidoxime

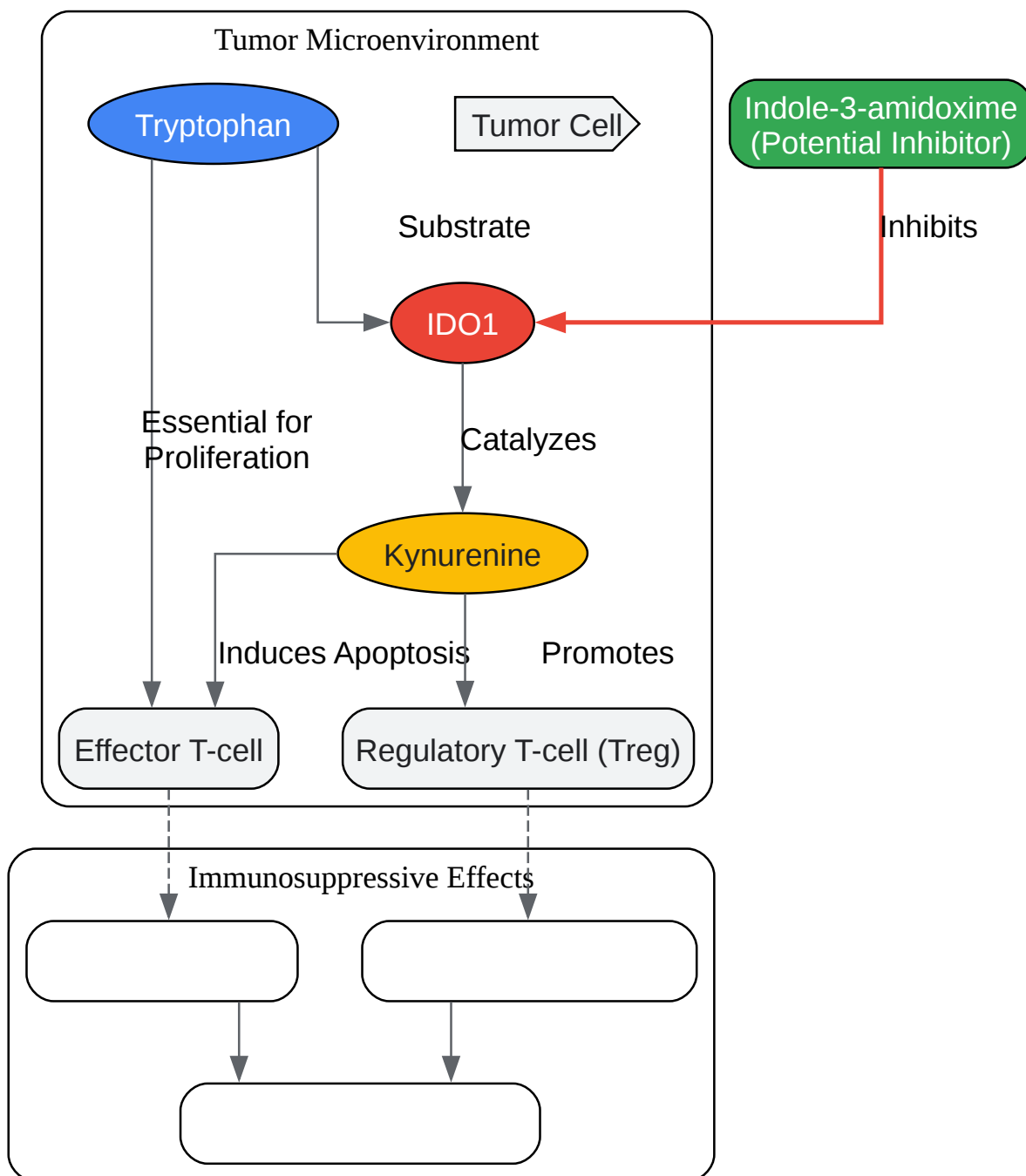
Experimental Protocols

Synthesis of Indole-3-amidoxime from Indole-3-carbonitrile

The synthesis of **Indole-3-amidoxime** is typically achieved through the reaction of indole-3-carbonitrile with hydroxylamine. A general and established protocol is detailed below.[6]







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